

An In-depth Technical Guide to Cesium Thiocyanate: Properties, Safety, and Applications

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Compound of Interest

Compound Name: Cesium thiocyanate

Cat. No.: B1260155

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This technical guide provides a comprehensive overview of **Cesium Thiocyanate** (CsSCN), a versatile inorganic compound with applications in various fields of research and development. This document details its chemical and physical properties, safety information, and provides insights into its experimental applications.

Chemical Identification and Properties

Cesium thiocyanate is a cesium salt of thiocyanic acid. Its primary identifier in chemical databases and for regulatory purposes is the CAS number 3879-01-4. While the CAS number 3444-31-3 is also occasionally associated with this compound by some suppliers, 3879-01-4 is the most consistently referenced identifier.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Cesium thiocyanate**.

Property	Value	Reference(s)
Molecular Formula	CCsNS	[1]
Molecular Weight	190.98 g/mol	[1]
Appearance	White crystalline solid	[2]
Melting Point	205 °C (decomposes)	
Boiling Point	Decomposes	
Solubility	Soluble in water and ethanol.	

Safety Data Sheet Summary

A thorough understanding of the safety profile of a chemical is paramount for its safe handling in a laboratory setting. The following tables summarize the key safety information for **Cesium thiocyanate**, based on globally harmonized system (GHS) classifications and information from various safety data sheets.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Hazardous to the Aquatic Environment, Acute Hazard	Category 3	H402: Harmful to aquatic life
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

Note: GHS classifications may vary slightly between suppliers.

First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[1][3]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[1][3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[1][3]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[1][3]

Personal Protective Equipment (PPE)

Protection Type	Recommendation	Reference(s)
Eye/Face Protection	Safety glasses with side-shields or goggles.	[3]
Skin Protection	Handle with gloves. Wear appropriate protective clothing.	[3]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[4]

Experimental Protocols and Applications

Cesium thiocyanate serves as a versatile reagent in various chemical applications, most notably in the synthesis of other compounds and in the fabrication of perovskite solar cells. While detailed, step-by-step protocols for the synthesis of **Cesium thiocyanate** are not readily available in the public domain, its application in other processes is documented.

General Synthesis of Organic Thiocyanates

Cesium thiocyanate can be used as a thiocyanating agent in organic synthesis. A general procedure for the synthesis of organic thiocyanates from alkyl halides is as follows:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the alkyl halide in a suitable solvent such as ethanol.
- **Addition of **Cesium Thiocyanate**:** Add an equimolar amount or a slight excess of **Cesium thiocyanate** to the solution.
- **Reaction Conditions:** Heat the reaction mixture to reflux and monitor the reaction progress using an appropriate technique (e.g., TLC or GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Filter off the cesium halide byproduct. The filtrate contains the organic thiocyanate product.
- **Purification:** The crude product can be purified by distillation or recrystallization.

Application in Perovskite Solar Cell Fabrication

Cesium thiocyanate has been investigated as an additive in the fabrication of perovskite solar cells to improve their efficiency and stability. A representative, though general, protocol for incorporating **Cesium thiocyanate** into a perovskite layer is outlined below. The exact parameters will vary depending on the specific perovskite composition and desired film characteristics.

- **Precursor Solution Preparation:** Prepare a precursor solution containing the lead halide (e.g., PbI_2) and the organic cation (e.g., methylammonium iodide) in a suitable solvent like DMF or DMSO.

- Doping with **Cesium Thiocyanate**: Add a specific molar percentage of **Cesium thiocyanate** to the precursor solution. The optimal concentration needs to be determined experimentally.
- Spin Coating: Deposit the precursor solution onto a substrate (e.g., FTO-coated glass) via spin coating to form a thin film.
- Annealing: Anneal the substrate at a specific temperature and for a set duration to promote crystallization of the perovskite film.
- Device Assembly: Complete the solar cell device by depositing the subsequent layers, such as the hole-transport layer and the metal electrode.

Crystal Growth

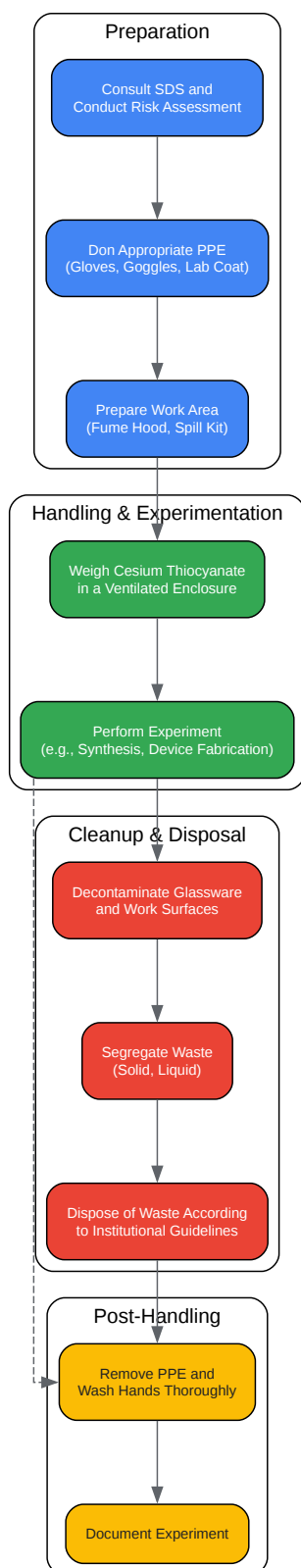
High-quality single crystals of materials containing cesium and thiocyanate can be grown from solution using techniques like slow evaporation. A general procedure is as follows:

- Solution Preparation: Prepare a saturated or near-saturated solution of the **cesium thiocyanate**-containing compound in a suitable solvent at a slightly elevated temperature.
- Filtration: Filter the hot solution to remove any insoluble impurities.
- Crystallization: Allow the solution to cool slowly to room temperature. The decrease in solubility will lead to the formation of crystals. To promote the growth of larger single crystals, control the rate of cooling and minimize disturbances.
- Isolation: Once crystals of a suitable size have formed, they can be isolated by decanting the supernatant liquid.

Mandatory Visualizations

General Laboratory Workflow for Handling Cesium Thiocyanate

The following diagram illustrates a general workflow for the safe handling of **Cesium thiocyanate** in a research laboratory setting.



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General laboratory workflow for handling **Cesium thiocyanate**.

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